

# Application Notes and Protocols: Aluminum Palmitate as a Sizing Agent for Paper

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## Compound of Interest

Compound Name: Aluminum palmitate

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These application notes provide a detailed procedure for utilizing **aluminum palmitate** as an internal sizing agent to enhance the water resistance of paper. The protocol is synthesized from established principles of fatty acid and rosin sizing in the papermaking industry.

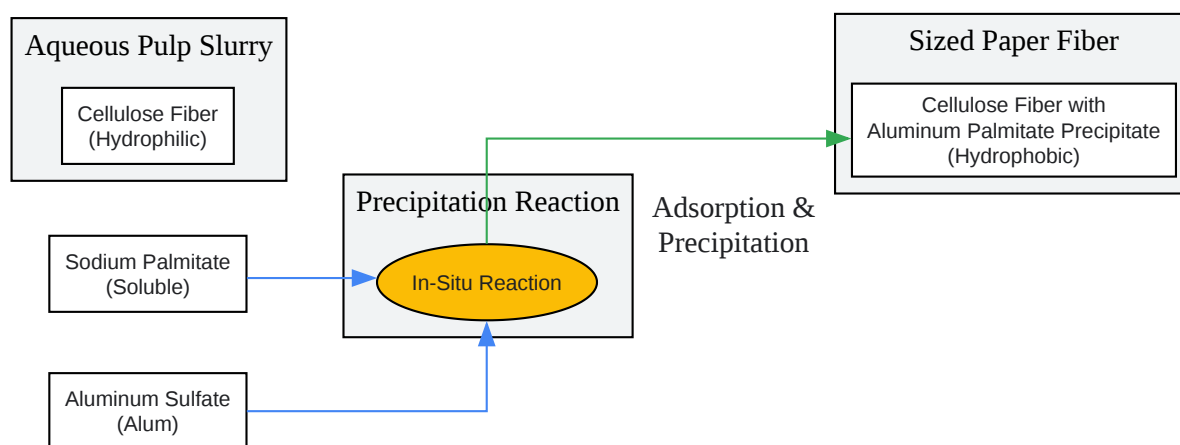
## Introduction

Internal sizing in papermaking imparts hydrophobicity to the paper sheet, controlling the penetration of liquids. This is crucial for applications such as printing, writing, and packaging. Fatty acid salts, in conjunction with polyvalent metal salts, are effective sizing agents. This document outlines the use of **aluminum palmitate**, formed in situ by the reaction of a soluble palmitate salt and an aluminum salt, for internal sizing of paper. The mechanism relies on the precipitation of insoluble and hydrophobic **aluminum palmitate** onto the cellulose fibers of the pulp.<sup>[1][2]</sup>

## Sizing Mechanism

The sizing process with **aluminum palmitate** occurs in two main steps. First, a soluble salt of palmitic acid, such as sodium palmitate, is dispersed throughout the pulp slurry. Subsequently, a solution of an aluminum salt, typically aluminum sulfate (alum), is added. The aluminum ions ( $\text{Al}^{3+}$ ) react with the palmitate anions to form insoluble **aluminum palmitate**. This precipitate adsorbs onto the surface of the cellulose fibers. During the drying process, the **aluminum**

**palmitate** spreads and orients itself, creating a hydrophobic layer on the fibers, thus reducing the paper's wettability and liquid absorption.[2][3]



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Caption: In-situ formation and precipitation of **aluminum palmitate** on cellulose fibers.

## Experimental Protocols

This section details the necessary materials, equipment, and step-by-step procedures for the preparation of sized paper using **aluminum palmitate**.

### 3.1. Materials and Equipment

- Pulp: Bleached softwood or hardwood pulp
- Sizing Agent Precursor: Sodium Palmitate (or Palmitic Acid and Sodium Hydroxide to prepare it)
- Precipitating Agent: Aluminum Sulfate ( $\text{Al}_2(\text{SO}_4)_3 \cdot 18\text{H}_2\text{O}$ ), also known as papermaker's alum[2]
- pH Adjustment: Dilute Sulfuric Acid ( $\text{H}_2\text{SO}_4$ ) and Sodium Hydroxide ( $\text{NaOH}$ ) solutions
- Equipment:

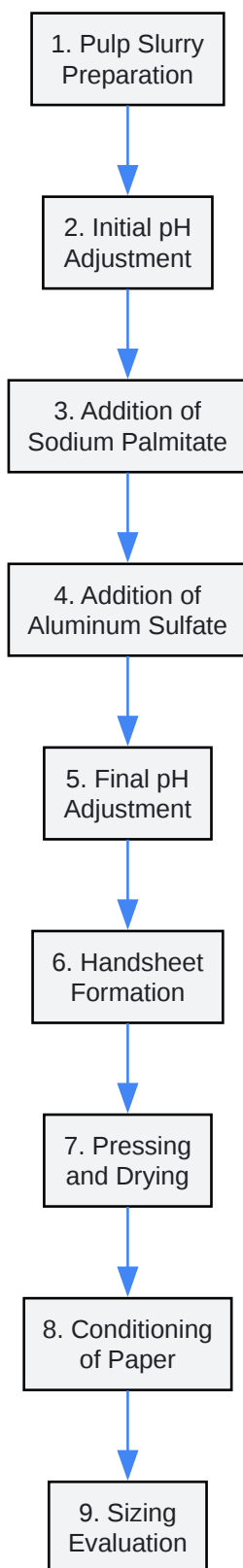
- Laboratory pulp disintegrator/beater
- Beakers and graduated cylinders
- Magnetic stirrer and hot plate
- pH meter
- Handsheet former
- Press and dryer for handsheets
- Analytical balance

### 3.2. Preparation of Reagents

- Sodium Palmitate Solution (1% w/v): Dissolve 1 g of sodium palmitate in 100 mL of deionized water with gentle heating and stirring. If starting from palmitic acid, neutralize a stoichiometric amount of palmitic acid with sodium hydroxide solution to form sodium palmitate.
- Aluminum Sulfate Solution (5% w/v): Dissolve 5 g of aluminum sulfate in 100 mL of deionized water.

### 3.3. Sizing Procedure

The following protocol describes the internal sizing of paper with **aluminum palmitate** in a laboratory setting.



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## References

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